

# Essential Safety and Operational Guide for Handling 2-Methoxypyridine

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## Compound of Interest

Compound Name: **2-Methoxypyridine**

Cat. No.: **B126380**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Methoxypyridine**. Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Methoxypyridine** is a flammable liquid and vapor that can cause skin and serious eye irritation, and may also lead to respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a face shield. <a href="#">[1]</a> <a href="#">[4]</a>	Protects against splashes and vapors that can cause serious eye irritation. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Hand Protection	Chemical-resistant, impermeable gloves (e.g., Nitrile rubber). <a href="#">[5]</a>	Prevents skin contact, which can cause irritation. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> Gloves should be inspected before use and disposed of properly after handling. <a href="#">[2]</a>
Body Protection	Chemical-resistant lab coat or coveralls. Fire/flame resistant and impervious clothing is recommended. <a href="#">[1]</a> <a href="#">[4]</a>	Provides a barrier against accidental spills and splashes. <a href="#">[5]</a>
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. <a href="#">[5]</a> If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge (e.g., type ABEK (EN14387)) is required. <a href="#">[1]</a>	Mitigates inhalation risk, as vapors may cause respiratory irritation. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Quantitative Data Summary

Property	Value	Source
CAS Number	1628-89-3	<a href="#">[1]</a> <a href="#">[2]</a>
EC Number	216-623-8	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C6H7NO	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	109.13 g/mol	<a href="#">[2]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[6]</a>
Boiling Point	142 °C (lit.)	
Density	1.038 g/mL at 25 °C (lit.)	
Flash Point	32 °C (89.6 °F) - closed cup	
GHS Hazard Statements	H226, H315, H319, H335	<a href="#">[1]</a> <a href="#">[3]</a>

## Operational Plan: Step-by-Step Handling and Disposal

### 3.1. Preparation and Handling:

- Ventilation: All handling of **2-Methoxypyridine**, including weighing and transferring, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#)
- Ignition Sources: As a flammable liquid, ensure it is kept away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)[\[6\]](#) Use only non-sparking tools and explosion-proof equipment.[\[1\]](#)[\[5\]](#)
- Grounding: Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)[\[7\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in areas where this chemical is handled. Wash hands thoroughly with soap and water after handling and before breaks.[\[2\]](#)[\[5\]](#)
- Contaminated Clothing: Remove any contaminated clothing immediately and wash it before reuse.[\[1\]](#)[\[5\]](#)

### 3.2. Spill Procedures:

- Evacuate: In case of a spill, immediately evacuate non-essential personnel from the area.[1][2]
- Ventilate: Ensure the area is well-ventilated.[1][2]
- Containment: Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as sand, vermiculite, or earth.[5][7] Do not use combustible materials.
- Collection: Carefully collect the absorbent material and place it into a designated, labeled hazardous waste container.[7]
- Decontamination: Clean the spill area thoroughly.

### 3.3. Disposal Plan:

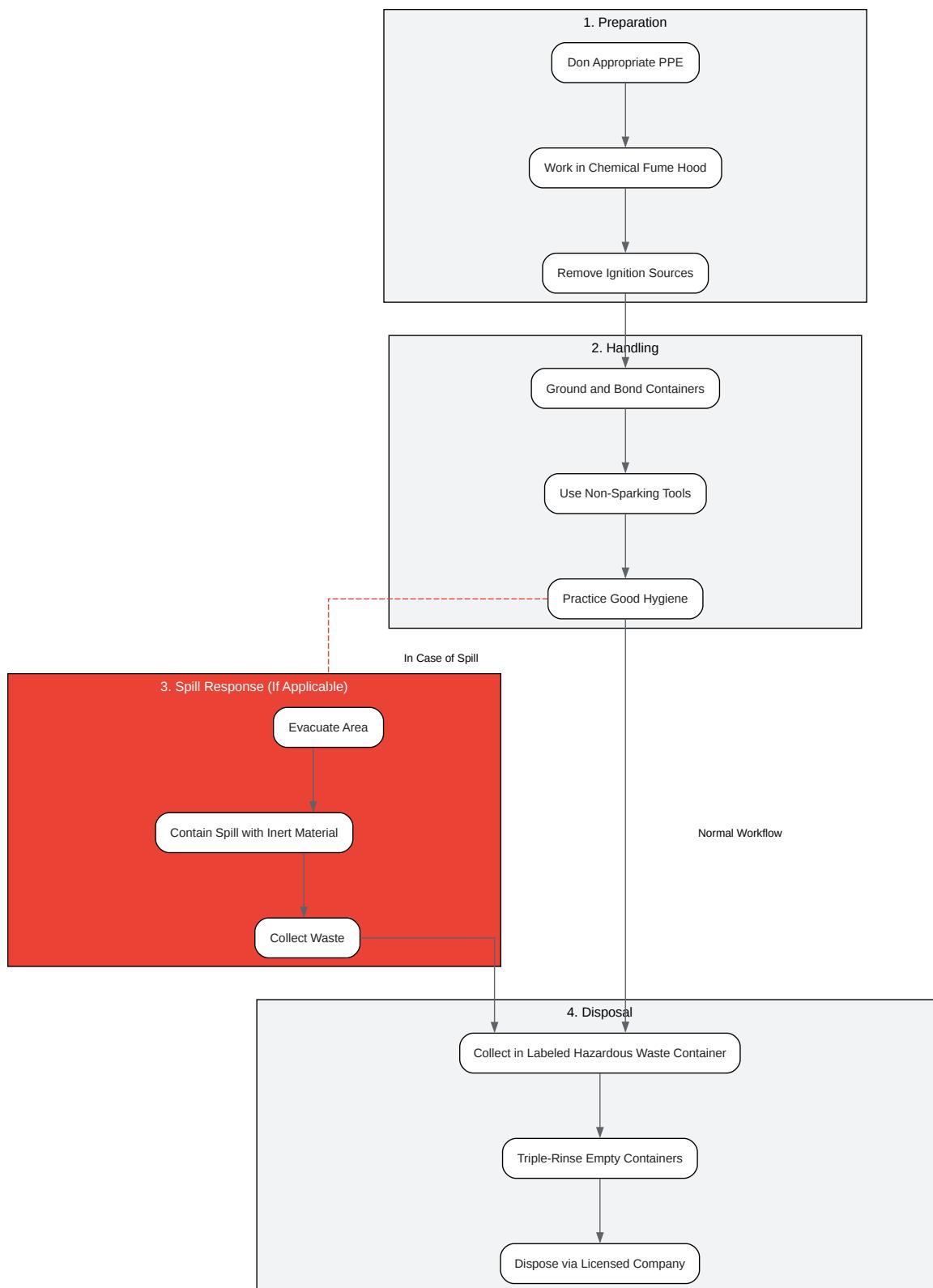
- Waste Collection: Collect surplus and non-recyclable solutions in a designated, labeled container from a licensed disposal company.[2] Do not mix with other waste.[2]
- Container Disposal: Empty containers retain product residue and can be dangerous.[7] Handle uncleaned containers as you would the product itself.[2] To dispose of an empty container as regular trash, it must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[8] After drying, the original label must be completely defaced or removed.[8]
- Regulations: All waste materials must be disposed of in accordance with local, state, and federal regulations.[2]

## Emergency First Aid Procedures

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1][4]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a doctor if irritation develops or persists.[1][4][7]

- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and consult a doctor.[[1](#)][[2](#)][[4](#)]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[[1](#)][[2](#)][[4](#)]

## Workflow for Safe Handling of 2-Methoxypyridine



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Caption: Workflow for the safe handling of **2-Methoxypyridine**.

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